

The Chemical Landscape of CKP-25 Essential Oil: A Technical Guide

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This technical guide provides an in-depth analysis of the chemical composition and biological activities of **CKP-25** essential oil, a hybrid cultivar of Cymbopogon khasiana × Cymbopogon pendulus. This document is intended for researchers, scientists, and professionals in the fields of drug development, natural products chemistry, and microbiology.

Executive Summary

CKP-25 essential oil is a complex mixture of volatile compounds with citral, a combination of the isomers geranial and neral, as its most abundant constituent. This high citral content is responsible for the oil's characteristic lemon-like aroma and its significant biological activities, particularly its antifungal properties. This guide details the chemical profile of **CKP-25**, the methodologies for its extraction and analysis, and its mechanism of action against fungal pathogens.

Chemical Composition of CKP-25 Essential Oil

The chemical composition of **CKP-25** essential oil has been characterized primarily through Gas Chromatography-Mass Spectrometry (GC-MS). The major components are oxygenated monoterpenes, with citral being the predominant compound. The quantitative analysis reveals a consistent profile, positioning **CKP-25** as a valuable source of this bioactive aldehyde.

Table 1: Chemical Composition of CKP-25 Essential Oil



Compound	Class	Percentage (%)	Reference
Citral (Geranial + Neral)	Oxygenated Monoterpene	75.67	[1]
D-Limonene	Monoterpene	7.80	[1]
Geranyl acetate	Oxygenated Monoterpene	6.21	[1]
Total Identified	97.66	[1]	

Experimental Protocols Extraction of CKP-25 Essential Oil

The primary method for extracting essential oil from the whole plant material of the **CKP-25** cultivar is hydro-distillation.

Protocol: Hydro-distillation

- Sample Preparation: 500 g of the whole plant material of lemongrass (CKP-25) is subjected to hydro-distillation.
- Apparatus: A Clevenger-type apparatus is used for the extraction.
- Extraction Process: The plant material is boiled in water at 100°C for 4 hours. The steam and volatilized essential oil are condensed, and the oil is collected.
- Purification: The collected essential oil is purified by removing insoluble particles.
- Drying: The purified oil is dried overnight by mixing it with anhydrous sodium sulfate (Na₂SO₄) to remove any residual water.[1]

Chemical Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the standard technique for identifying and quantifying the chemical constituents of essential oils.



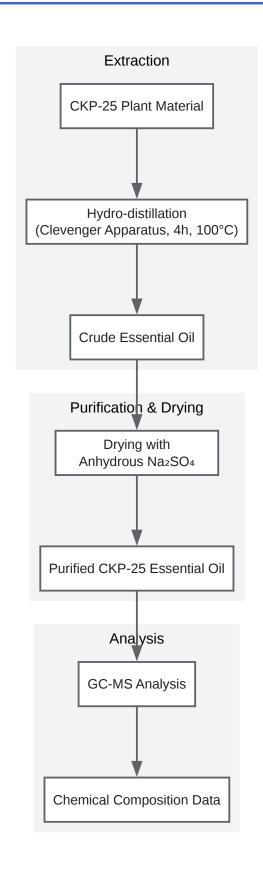
Protocol: GC-MS Analysis

- Instrumentation: A GC-MS system, such as a Shimadzu GCMS-QP 2010, is used.
- Capillary Column: A DB-5 or similar non-polar column (e.g., 30 m length, 0.25 mm internal diameter, 0.25 µm film thickness) is typically employed.
- Carrier Gas: Helium is used as the carrier gas at a constant flow rate (e.g., 1.41 mL/min).
- Injection: A diluted sample (e.g., 1% v/v in a suitable solvent like hexane) is injected with a volume of 1 μL in split mode (e.g., split ratio of 15:1). The injector temperature is set to 250°C.
- Oven Temperature Program: The column temperature is initially held at a lower temperature (e.g., 45°C) for a few minutes, then ramped up to a higher temperature (e.g., 300°C) at a specific rate (e.g., 5°C/min) and held for a final period.
- Mass Spectrometry: The mass spectrometer is operated in electron ionization (EI) mode at 70 eV.
- Component Identification: The identification of the chemical constituents is performed by comparing their mass spectra with those in mass spectral libraries (e.g., NIST, Wiley) and by comparing their retention indices with literature values.

Visualizations: Workflows and Signaling Pathways Experimental Workflow for CKP-25 Essential Oil Analysis

The following diagram illustrates the general workflow from plant material to chemical characterization of the essential oil.





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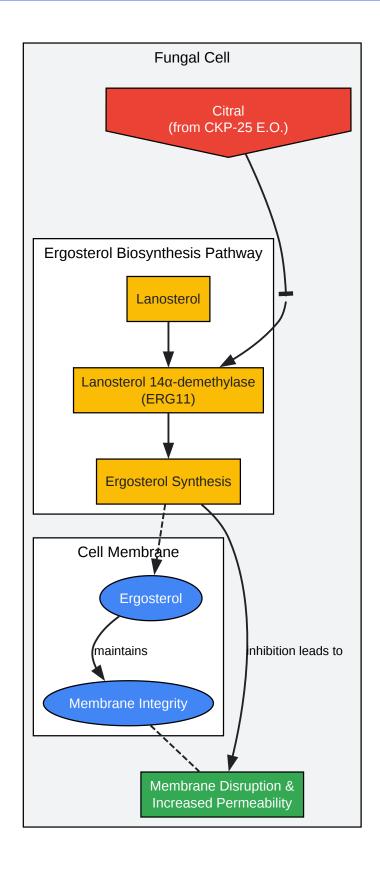
Caption: Workflow for Extraction and Analysis of CKP-25 Essential Oil.



Antifungal Signaling Pathway of Citral

The primary antifungal mechanism of citral, the main component of **CKP-25** essential oil, involves the disruption of ergosterol biosynthesis, a critical component of the fungal cell membrane.





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Caption: Antifungal Mechanism of Citral via Ergosterol Biosynthesis Inhibition.



Conclusion

CKP-25 essential oil is a citral-rich natural product with well-defined chemical characteristics. The established protocols for its extraction and analysis ensure a consistent and high-quality product for research and development. The elucidation of its antifungal mechanism, primarily through the inhibition of the ergosterol biosynthesis pathway, provides a strong scientific basis for its potential application in the development of novel antifungal agents. Further research into the synergistic effects of its minor components and its efficacy in various formulations is warranted.

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- 1. researchgate.net [researchgate.net]
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